

4-Hydroxy-2,6-dimethylnicotinic Acid: Technical Monograph

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Compound of Interest

Compound Name: 4-Hydroxy-2,6-dimethylnicotinic acid

CAS No.: 52403-25-5

Cat. No.: B1614586

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CAS: 33259-21-1 | Formula: $C_8H_9NO_3$ | MW: 167.16 g/mol [\[1\]](#)

Executive Summary

4-Hydroxy-2,6-dimethylnicotinic acid (also known as 2,6-dimethyl-4-hydroxypyridine-3-carboxylic acid) is a critical heterocyclic building block in medicinal chemistry. It serves as the structural scaffold for the "dihydropyridine" class of calcium channel blockers, most notably Cilnidipine.[\[2\]](#)

Unlike simple pyridine derivatives, this compound exhibits significant prototropic tautomerism, existing in equilibrium between its 4-hydroxy-pyridine and 4-pyridone forms. This dual reactivity profile allows it to function as a versatile intermediate for electrophilic substitutions at the C-5 position and nucleophilic displacements at the C-4 position (via halogenation).

This guide provides a rigorous technical analysis of its synthesis, physicochemical properties, and application in pharmaceutical manufacturing.

Chemical Identity & Physicochemical Profile[3][4][5][6][7][8]

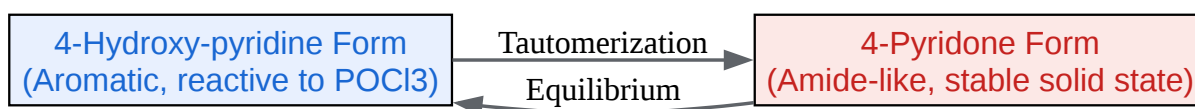
Structural Dynamics

The compound is formally defined as a nicotinic acid derivative. However, in the solid state and polar solvents, the 4-pyridone tautomer often predominates due to the stabilization energy of the amide-like resonance.

Feature	Description
IUPAC Name	4-Hydroxy-2,6-dimethylpyridine-3-carboxylic acid
Common Synonyms	2,6-Dimethyl-4-hydroxynicotinic acid; 4-Hydroxy-2,6-dimethyl-3-pyridinecarboxylic acid
CAS Registry Number	33259-21-1
Molecular Weight	167.16 g/mol
Appearance	White to off-white crystalline solid
Melting Point	>250°C (Decomposition); typical of zwitterionic nicotinic acids
Solubility	Low in water/ethanol; Soluble in DMSO, DMF, dilute acids (HCl), and alkalis (NaOH)
pKa	Amphoteric; acidic carboxyl group (~pKa 3-4) and basic nitrogen/phenolic OH (~pKa 9-10)

Tautomeric Equilibrium

The reactivity of the 4-position is dictated by the tautomeric balance. Reagents like POCl₃ drive the reaction via the hydroxy form (trapping the enol), while alkylating agents may react at the nitrogen (pyridone form) or oxygen depending on conditions.



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Figure 1: Tautomeric equilibrium governing the reactivity of 4-hydroxy-nicotinic acids.

Synthetic Routes & Process Chemistry

The industrial synthesis of **4-hydroxy-2,6-dimethylnicotinic acid** typically avoids direct pyridine ring construction. Instead, it utilizes the Hantzsch-type condensation of acetoacetate derivatives, followed by cyclization.

Primary Route: The Aminocrotonate Condensation

This method is preferred for its scalability and use of inexpensive starting materials: Ethyl Acetoacetate and Ammonia.

Step 1: Formation of Ethyl 3-Aminocrotonate

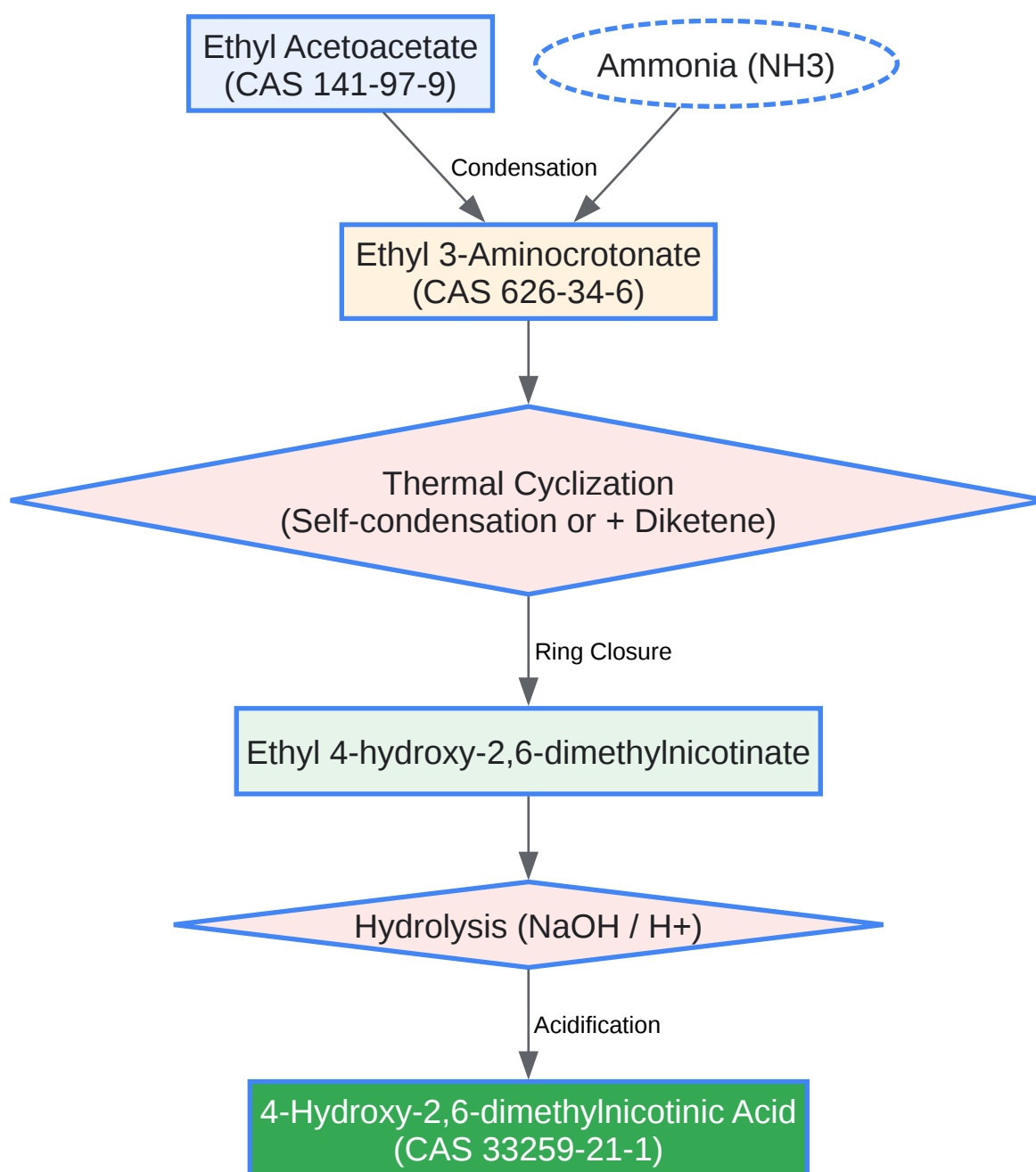
Ethyl acetoacetate reacts with ammonia to form the enamine, ethyl 3-aminocrotonate. This intermediate is stable but sensitive to moisture.

Step 2: Cyclization to Ethyl 4-Hydroxy-2,6-dimethylnicotinate

The aminocrotonate undergoes a thermal self-condensation or reaction with a second equivalent of acetoacetate/diketene. In the presence of a catalyst or heat, the linear precursors cyclize to form the pyridine ring. Note: This step often yields the ethyl ester first.

Step 3: Hydrolysis to the Free Acid

The ester is hydrolyzed using aqueous sodium hydroxide, followed by acidification to precipitate the target acid.



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Figure 2: Industrial synthesis workflow starting from ethyl acetoacetate.

Experimental Protocol (Bench Scale)

Standard Operating Procedure for Reference

- **Enamine Formation:** Charge a reactor with Ethyl Acetoacetate (1.0 eq). Bubble anhydrous Ammonia gas or add Ammonium Acetate (1.2 eq) in methanol. Stir at 25-40°C for 4-6 hours. Remove solvent to obtain crude Ethyl 3-aminocrotonate.
- **Cyclization:** Dissolve the crude enamine in a high-boiling solvent (e.g., Toluene or Xylene). Heat to reflux (110-140°C) with a Dean-Stark trap to remove water. If using the self-condensation method, a catalyst like piperidine may be used. Alternatively, react with Diketene (controlled addition) at 0-5°C, then heat to cyclize.
- **Hydrolysis:** Suspend the resulting ester in 10% NaOH solution (3.0 eq). Reflux for 2-3 hours until the solution becomes clear (formation of the sodium salt).
- **Isolation:** Cool the reaction mixture to 0-5°C. Slowly add Conc. HCl to adjust pH to 3.0-4.0. The product, **4-Hydroxy-2,6-dimethylnicotinic acid**, will precipitate as a white solid. Filter, wash with cold water, and dry under vacuum at 60°C.

Functional Applications & Derivatization[2]

Cilnidipine Synthesis

The primary pharmaceutical application of CAS 33259-21-1 is in the synthesis of Cilnidipine, a dual L/N-type calcium channel blocker.

The acid acts as the precursor to the dihydropyridine core. In many optimized routes, the acid is first converted to 2-methoxyethyl ester (or similar) and then reacted with 3-nitrobenzaldehyde and cinnamyl 3-aminocrotonate in a Hantzsch-type reaction.

- **Key Transformation:** The 4-hydroxy group is often not the final state in Cilnidipine; rather, the dihydropyridine core is constructed. However, **4-hydroxy-2,6-dimethylnicotinic acid** is used as a standard for impurity profiling or as a starting material for oxidized pyridine analogues used in research.
- **Direct Use:** It is specifically used to synthesize the side chains or modify the C-3/C-5 positions in next-generation analogues.

Chlorination (The Gateway Reaction)

To functionalize the 4-position (e.g., for Suzuki couplings or aminations), the hydroxy group is converted to a chloride.

This intermediate is highly reactive and allows for the introduction of diverse nucleophiles, expanding the chemical space for drug discovery.

Analytical Specifications

For quality control in a research or manufacturing setting, the following specifications are standard:

Test	Method	Acceptance Criteria
Appearance	Visual	White to off-white powder
Identification	H-NMR / IR	Conforms to structure
Assay	HPLC	$\geq 97.0\%$
Loss on Drying	Gravimetric	$\leq 0.5\%$
Sulfated Ash	Gravimetric	$\leq 0.1\%$
Solubility	5% in 1M NaOH	Clear, colorless to pale yellow solution

HPLC Condition Example:

- Column: C18 (4.6 x 250 mm, 5 μ m)
- Mobile Phase: Phosphate Buffer (pH 2.5) : Acetonitrile (90:10)
- Detection: UV @ 254 nm (Nicotinic acid chromophore)

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